

# NSC 617145 stock solution preparation and storage

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## Compound of Interest

Compound Name: NSC 617145

Cat. No.: B056939

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## Technical Support Center: NSC 617145

This technical support center provides researchers, scientists, and drug development professionals with essential information for the preparation and storage of **NSC 617145** stock solutions. Below you will find troubleshooting guides and frequently asked questions to ensure the successful use of this compound in your experiments.

## Summary of Quantitative Data

For easy reference, the following tables summarize the key quantitative data for **NSC 617145**.

Table 1: Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	8 - 11 mg/mL[1][2]	20 - 27.49 mM[1][2][3]	Solubility can be affected by the quality of DMSO. It is recommended to use fresh, anhydrous DMSO.[2]
DMF	2 mg/mL[4]	~5 mM	
DMF:PBS (pH 7.2) (1:2)	0.33 mg/mL[4]	~0.825 mM	
Corn Oil	25 mg/mL[5]	62.49 mM[5]	Forms a suspension; requires sonication.[5]
0.5% CMC-Na/saline	2.5 mg/mL[5]	6.25 mM[5]	Forms a suspension; requires sonication.[5]
Water	Insoluble[2]		
Ethanol	Insoluble[2]		

Molecular Weight: 400.04 g/mol [1][3]

Table 2: Storage and Stability

Form	Storage Temperature	Stability
Powder	-20°C	3 years[2]
Stock Solution in Solvent	-80°C	1 year[2][5]
Stock Solution in Solvent	-20°C	1 - 6 months[2][5]

## Experimental Protocols

## Preparation of a 10 mM NSC 617145 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NSC 617145** in DMSO.

Materials:

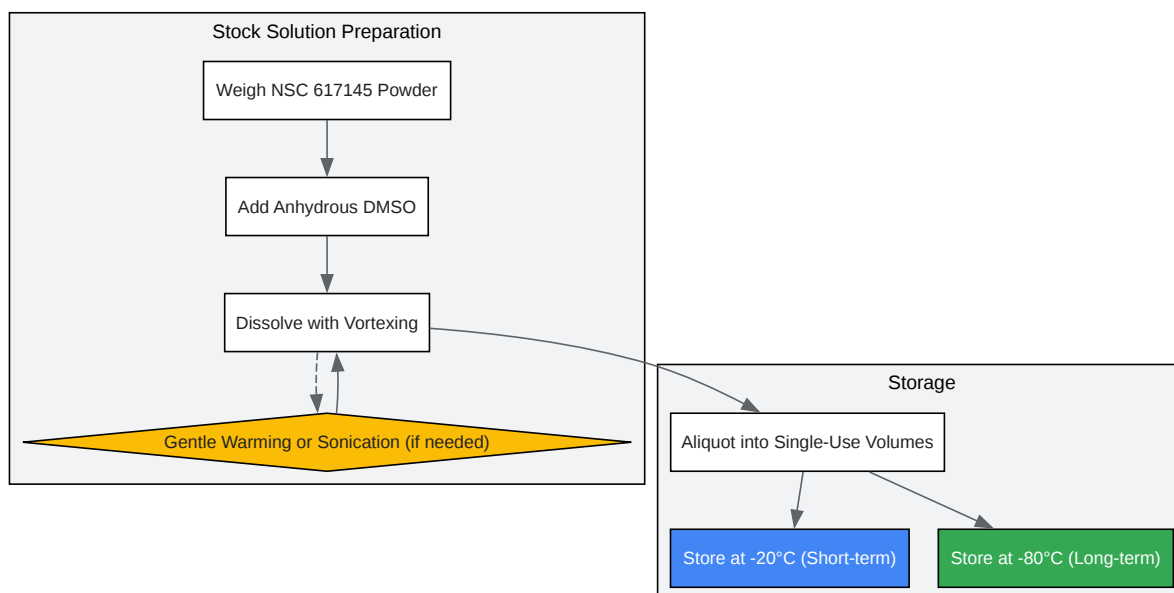
- **NSC 617145** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- Calculate the required mass of **NSC 617145**:
  - To prepare 1 mL of a 10 mM stock solution, you will need 4.00 mg of **NSC 617145** (Molecular Weight = 400.04 g/mol ).
- Weigh the **NSC 617145** powder:
  - Carefully weigh out the calculated amount of **NSC 617145** powder and place it in a sterile microcentrifuge tube or vial.
- Add DMSO:
  - Add the desired volume of anhydrous DMSO to the tube containing the **NSC 617145** powder. For a 10 mM solution, add 1 mL of DMSO for every 4.00 mg of powder.
- Dissolve the compound:

- Vortex the solution until the powder is completely dissolved.
- If the compound does not dissolve readily, gentle warming in a water bath (not exceeding 37°C) or brief sonication can be used to aid dissolution.<sup>[5]</sup>
- Aliquot and store:
  - Once the solution is clear, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.<sup>[2]</sup>
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).<sup>[2]</sup><sup>[5]</sup>

## Mandatory Visualizations



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Caption: Workflow for **NSC 617145** Stock Solution Preparation and Storage.

## Troubleshooting and FAQs

Q1: My **NSC 617145** powder is not dissolving in DMSO.

A1: If you are having trouble dissolving **NSC 617145** in DMSO, consider the following troubleshooting steps:

- Check the DMSO quality: Ensure you are using fresh, anhydrous DMSO. Moisture-absorbing DMSO can reduce solubility.[\[2\]](#)
- Increase agitation: Vortex the solution for a longer period.
- Gentle warming: Warm the solution in a water bath at a temperature not exceeding 37°C.
- Sonication: Briefly sonicate the solution to aid dissolution.[\[5\]](#)
- Re-evaluate the concentration: You may be trying to prepare a solution that is above the solubility limit. Refer to Table 1 for maximum concentrations.

Q2: I see precipitation in my stock solution after it has been stored in the freezer.

A2: Precipitation upon freezing can sometimes occur. Before use, allow the vial to thaw completely at room temperature and then vortex thoroughly to ensure the compound is fully redissolved. If precipitation persists, gentle warming and sonication as described above may be necessary. To minimize this issue, it is recommended to store the stock solution in single-use aliquots to avoid repeated freeze-thaw cycles.[\[2\]](#)

Q3: What is the recommended storage condition for the **NSC 617145** stock solution?

A3: For long-term storage, it is recommended to store the stock solution at -80°C, which should maintain stability for up to one year.[\[2\]](#)[\[5\]](#) For short-term storage, -20°C is acceptable for up to six months.[\[5\]](#) It is best practice to aliquot the stock solution into smaller volumes to avoid multiple freeze-thaw cycles.[\[2\]](#)

Q4: Can I prepare a stock solution of **NSC 617145** in water or PBS?

A4: No, **NSC 617145** is insoluble in water.[2] For aqueous-based assays, it is common practice to first dissolve the compound in an organic solvent like DMSO to create a high-concentration stock solution. This stock can then be further diluted into your aqueous experimental medium. Be aware that high concentrations of DMSO can be toxic to cells, so the final concentration of DMSO in your assay should be kept low (typically below 0.5%).

Q5: How should I prepare **NSC 617145** for in vivo experiments?

A5: For in vivo studies, **NSC 617145** is often formulated as a suspension. Common vehicles include corn oil or a mixture of 0.5% carboxymethylcellulose sodium (CMC-Na) in saline.[5] These preparations typically require sonication to ensure a uniform suspension.[5] It is recommended to prepare these formulations fresh on the day of use.[5]

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